

A Guide to the Spectroscopic Characterization of N-(4-Chlorophenyl)acrylamide

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Compound of Interest

Compound Name: *N*-(4-Chlorophenyl)acrylamide

CAS No.: 5453-48-5

Cat. No.: B1346237

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Introduction: The Analytical Imperative

N-(4-Chlorophenyl)acrylamide is a molecule of significant interest in materials science and pharmaceutical development.^[1] Its structure, which combines a reactive acrylamide moiety with a substituted aromatic ring, makes it a valuable monomer for specialty polymers and a scaffold for synthesizing novel bioactive compounds.^{[1][2]} The precise and unambiguous confirmation of its chemical structure is paramount for any research or development application. In the absence of definitive characterization, downstream results—be it polymer properties or pharmacological activity—rest on an unverified foundation.

This technical guide provides an in-depth exploration of the core spectroscopic techniques used to elucidate and confirm the structure of **N-(4-Chlorophenyl)acrylamide**: Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). Moving beyond a simple recitation of data, this document is structured to provide the causal logic behind experimental choices and interpretive reasoning, reflecting a field-proven approach to analytical chemistry. We will dissect the spectral data to demonstrate how each technique provides a unique and complementary piece of the structural puzzle, culminating in a comprehensive and validated molecular identity.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Skeleton

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. It provides detailed information about the chemical environment, connectivity, and stereochemistry of each atom in the molecular framework. For **N-(4-Chlorophenyl)acrylamide**, both ^1H and ^{13}C NMR are essential for a complete assignment.

Experimental Protocol: NMR Analysis

Rationale for Solvent Selection: The choice of a deuterated solvent is critical. While CDCl_3 is common, DMSO-d_6 is often preferred for analyzing amides. The amide N-H proton is acidic and can exchange with deuterium from solvents like D_2O or CD_3OD , causing the signal to broaden or disappear. DMSO-d_6 is aprotic and an excellent hydrogen bond acceptor, which slows down this exchange and typically results in a sharp, well-defined N-H signal that can be observed and coupled.^[3]

Step-by-Step Protocol:

- **Sample Preparation:** Dissolve approximately 10-20 mg of **N-(4-Chlorophenyl)acrylamide** in 0.6-0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6).
- **Internal Standard:** Add a small drop of tetramethylsilane (TMS) as an internal reference standard ($\delta = 0.00$ ppm).
- **Data Acquisition:** Transfer the solution to a 5 mm NMR tube. Acquire ^1H and ^{13}C NMR spectra on a 400 MHz (or higher) spectrometer at room temperature.
- **Processing:** Process the raw data (Free Induction Decay - FID) using appropriate software, applying Fourier transformation, phase correction, and baseline correction to obtain the final spectrum.

^1H NMR Spectral Interpretation

The ^1H NMR spectrum provides a precise map of the proton environments. The molecule contains three distinct regions: the vinyl group, the aromatic ring, and the amide proton.

Caption: ^1H and ^{13}C NMR structural assignments for **N-(4-Chlorophenyl)acrylamide**.

- Amide Proton (N-H): A singlet appearing far downfield, typically around δ 10.3 ppm. Its downfield shift is due to the deshielding effect of the adjacent carbonyl group and hydrogen bonding. In DMSO- d_6 , this peak is usually sharp.
- Aromatic Protons (C_6H_4): The para-substituted ring creates a symmetrical AA'BB' system, which often appears as two distinct doublets.
 - Protons H(A) and H(A'): These are ortho to the amide group and appear as a doublet around δ 7.6 ppm.
 - Protons H(B): These are ortho to the chlorine atom and appear as a doublet around δ 7.4 ppm. The characteristic ortho coupling constant (3J) for both doublets is typically 8-9 Hz.
- Vinyl Protons ($-\text{CH}=\text{CH}_2$): This group gives rise to a complex but highly informative AMX spin system.
 - H_α : This proton is on the carbon adjacent to the carbonyl. It appears as a doublet of doublets around δ 6.5 ppm. It is split by both $\text{H}_{\beta\text{-cis}}$ ($^3J \approx 10$ Hz) and $\text{H}_{\beta\text{-trans}}$ ($^3J \approx 17$ Hz).
 - $\text{H}_{\beta\text{-trans}}$: This proton is trans to H_α . It appears as a doublet of doublets around δ 6.3 ppm. It is split by H_α ($^3J \approx 17$ Hz) and $\text{H}_{\beta\text{-cis}}$ ($^2J \approx 2$ Hz).
 - $\text{H}_{\beta\text{-cis}}$: This proton is cis to H_α . It appears as a doublet of doublets around δ 5.8 ppm. It is split by H_α ($^3J \approx 10$ Hz) and $\text{H}_{\beta\text{-trans}}$ ($^2J \approx 2$ Hz).

Table 1: Summary of ^1H NMR Data (400 MHz, DMSO- d_6)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
~10.3	Singlet (s)	-	N-H
~7.6	Doublet (d)	~8.8	Aromatic H (ortho to NH)
~7.4	Doublet (d)	~8.8	Aromatic H (ortho to Cl)
~6.5	Doublet of Doublets (dd)	~17.0, 10.0	α -vinyl H
~6.3	Doublet of Doublets (dd)	~17.0, 2.0	β -vinyl H (trans)

| ~5.8 | Doublet of Doublets (dd) | ~10.0, 2.0 | β -vinyl H (cis) |

¹³C NMR Spectral Interpretation

The proton-decoupled ¹³C NMR spectrum reveals all unique carbon environments in the molecule.

- Carbonyl Carbon (C=O): This is the most deshielded carbon, appearing far downfield around δ 163-165 ppm.^[4]
- Aromatic Carbons: Due to symmetry, four signals are expected for the six aromatic carbons.
 - C-Cl: The carbon directly attached to the chlorine atom is found around δ 128 ppm.
 - C-N: The carbon attached to the nitrogen is typically the most downfield of the aromatic signals, around δ 138 ppm.
 - CH (ortho to Cl): The two equivalent methine carbons ortho to the chlorine appear around δ 129 ppm.
 - CH (ortho to N): The two equivalent methine carbons ortho to the nitrogen are found around δ 121 ppm.

- Vinyl Carbons:
 - α -Carbon: The carbon adjacent to the carbonyl ($=CH-$) appears around δ 132 ppm.
 - β -Carbon: The terminal vinyl carbon ($=CH_2$) is more shielded and appears around δ 127 ppm.^{[4][5]}

Table 2: Summary of ^{13}C NMR Data (100 MHz, DMSO- d_6)

Chemical Shift (δ , ppm)	Assignment
~164	C=O (Amide)
~138	Aromatic C-N
~132	α -vinyl CH
~129	Aromatic CH (ortho to Cl)
~128	Aromatic C-Cl
~127	β -vinyl CH_2

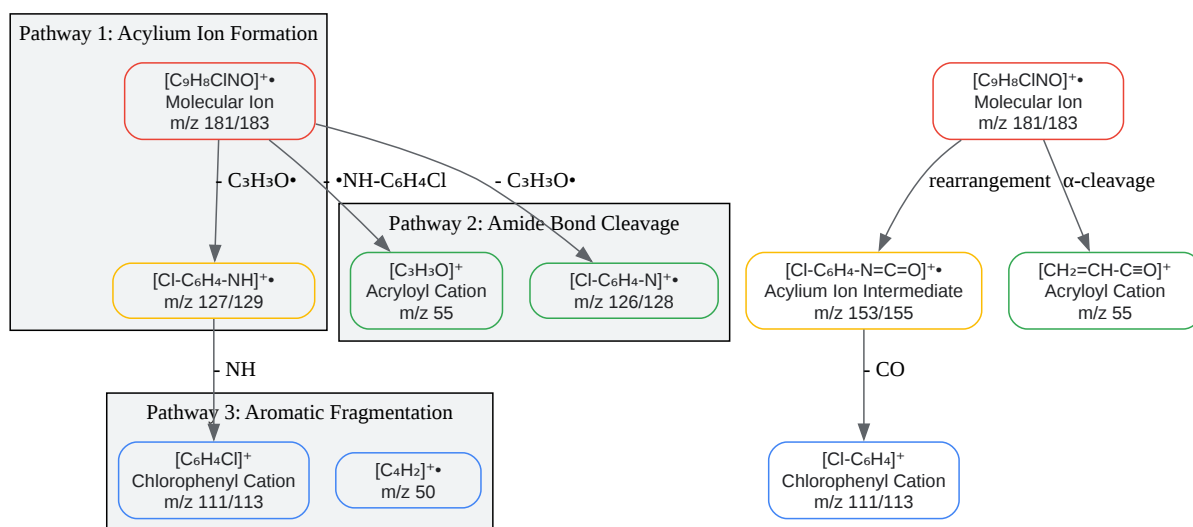
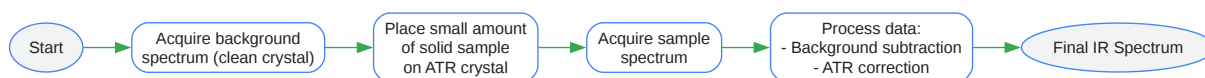
| ~121 | Aromatic CH (ortho to N) |

Infrared (IR) Spectroscopy: Probing Functional Groups

Infrared (IR) spectroscopy is a rapid and powerful technique for identifying the functional groups present in a molecule. By measuring the absorption of infrared radiation at specific frequencies corresponding to the vibrations of chemical bonds, we can confirm the presence of key structural motifs.

Experimental Protocol: FTIR Analysis

Rationale for Technique Selection: Attenuated Total Reflectance (ATR) is a modern, preferred method over traditional KBr pellets. It requires minimal to no sample preparation, uses a very small amount of sample, and provides high-quality, reproducible spectra by pressing the solid sample directly against a crystal (e.g., diamond or germanium).



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